

The Morpholine Acetate Scaffold: A Technical Guide to Unlocking Structure-Activity Relationships

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Compound of Interest

Compound Name: Methyl 2-(morpholin-2-yl)acetate

CAS No.: 473269-88-4

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Abstract

The morpholine ring is a cornerstone of modern medicinal chemistry, recognized as a "privileged structure" for its consistent presence in a multitude of clinically successful drugs and bioactive molecules.^{[1][2][3][4][5]} Its unique physicochemical properties, including metabolic stability and the ability to improve a molecule's pharmacokinetic profile, make it an attractive scaffold for drug design.^{[1][3][4][5]} This guide delves into the core principles of the structure-activity relationship (SAR) for a specific, yet broadly applicable, class of these compounds: **Methyl 2-(morpholin-2-yl)acetate** derivatives. We will explore the causal relationships between structural modifications and biological activity, provide field-proven experimental methodologies for their evaluation, and offer a predictive framework for the rational design of novel therapeutic agents.

The Morpholine Moiety: A Privileged Scaffold in Drug Discovery

The six-membered heterocyclic morpholine ring, containing both an ether and a secondary amine functionality, is a versatile building block in medicinal chemistry.[6] Its prevalence in approved drugs like the antibiotic Linezolid and the antiemetic Aprepitant underscores its therapeutic value.[7] The morpholine moiety is not merely a passive carrier; it actively contributes to a molecule's biological activity and pharmacokinetic properties.[1][3]

Key Attributes of the Morpholine Scaffold:

- **Improved Pharmacokinetics:** The polar nature of the morpholine ring can enhance aqueous solubility and bioavailability, crucial for effective drug delivery.[3][4]
- **Metabolic Stability:** The saturated heterocyclic system is generally resistant to metabolic degradation, leading to a longer half-life in the body.[8]
- **Target Engagement:** The nitrogen and oxygen atoms can act as hydrogen bond acceptors, while the ring's conformation allows for precise spatial orientation of substituents to interact with biological targets like kinases and receptors.[3][7]
- **Synthetic Accessibility:** The morpholine ring is readily introduced into molecules through various synthetic routes, making it a practical choice for library synthesis and lead optimization.[3][4]

The inherent versatility of the morpholine scaffold has led to its incorporation in compounds with a wide array of pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and neuroprotective effects.[6][7][8][9]

Deconstructing the SAR of Methyl 2-(morpholin-2-yl)acetate Derivatives

The structure of **Methyl 2-(morpholin-2-yl)acetate** presents three primary regions for chemical modification to probe and optimize biological activity. Understanding the impact of substitutions at each position is critical for rational drug design.

A foundational principle in the SAR of morpholine derivatives is that even subtle changes to the ring or its substituents can lead to significant shifts in biological activity and target selectivity.

The Morpholine Ring: Core of Activity

The morpholine ring itself is a key pharmacophore. Modifications to this core structure can influence binding affinity, selectivity, and metabolic stability.

- N-Substitution (Position 4): The nitrogen atom is a common point for derivatization. The nature of the substituent at this position can dramatically alter the compound's properties.
 - Small Alkyl Groups: Often well-tolerated and can be used to probe the size of the binding pocket.
 - Aromatic/Heteroaromatic Rings: Can introduce additional binding interactions (e.g., pi-stacking) and vector the molecule towards specific targets. SAR studies on Linezolid analogues have shown that the N-phenyl ring is crucial for its antibacterial activity.
 - Bulky Groups: May either enhance affinity by occupying a large hydrophobic pocket or decrease it through steric hindrance.
- C-Substitution (Positions 2, 3, 5, 6): Substitution on the carbon atoms of the morpholine ring can influence the molecule's conformation and introduce new interaction points.
 - Position 2: The attachment point of the methyl acetate group is critical. The stereochemistry at this position can be a deciding factor in biological activity, as different enantiomers will present the acetate group in distinct spatial orientations.
 - Other Positions: Introducing substituents on other ring carbons can modulate lipophilicity and conformation, potentially leading to improved target engagement or altered pharmacokinetic profiles.

The Acetate Moiety: The Functional Headgroup

The methyl 2-acetate group is a key functional component. Its ester and carbonyl groups provide opportunities for hydrogen bonding and other polar interactions.

- Ester Modification:
 - Hydrolysis to Carboxylic Acid: This creates a charged species at physiological pH, which can form strong ionic interactions with positively charged residues in a binding pocket.

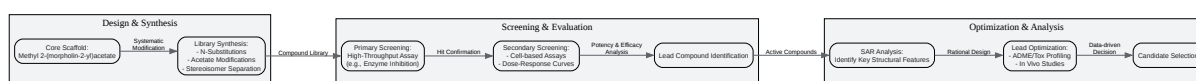
- Amide Formation: Replacing the ester with an amide can introduce additional hydrogen bond donors and acceptors, potentially increasing binding affinity. This also generally increases metabolic stability compared to esters.
- Chain Length and Branching: Altering the length or branching of the acetate chain can probe the depth and shape of the target's binding site.
- Bioisosteric Replacement: The ester group can be replaced with other bioisosteres, such as tetrazoles or hydroxamic acids, to explore different interaction modes and improve properties like cell permeability or metabolic stability.

Stereochemistry: The Spatial Dimension of Activity

For 2-substituted morpholines like **Methyl 2-(morpholin-2-yl)acetate**, stereochemistry is paramount. The (R) and (S) enantiomers will orient the acetate group differently in 3D space. This can lead to one enantiomer having significantly higher activity than the other, a common phenomenon in drug-receptor interactions. Chiral separation and individual testing of enantiomers are therefore essential steps in any SAR campaign.

Logical Framework for SAR Exploration

A systematic approach is crucial for efficiently mapping the SAR of **Methyl 2-(morpholin-2-yl)acetate** derivatives. The following workflow outlines a logical progression for compound design, synthesis, and evaluation.



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Caption: A logical workflow for the structure-activity relationship (SAR) exploration of **Methyl 2-(morpholin-2-yl)acetate** derivatives.

Experimental Protocols for Biological Evaluation

The choice of biological assays is dictated by the therapeutic target of interest. Given the broad spectrum of activities for morpholine derivatives, a tiered screening approach is often employed.

General Protocol: In Vitro Cytotoxicity Assessment (MTT Assay)

This assay is a fundamental first step to assess the general cytotoxic potential of the synthesized compounds against various cell lines.^{[7][10]}

Principle: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes reflect the number of viable cells present. These enzymes are capable of reducing the tetrazolium dye MTT to its insoluble formazan, which has a purple color.

Step-by-Step Methodology:

- **Cell Seeding:** Plate cells (e.g., A549, HepG2, MCF-7) in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of the test compounds (**Methyl 2-(morpholin-2-yl)acetate** derivatives) in the appropriate cell culture medium. Remove the old medium from the wells and add 100 µL of the compound dilutions. Include a vehicle control (e.g., DMSO) and a positive control (e.g., Doxorubicin).
- **Incubation:** Incubate the plate for 48-72 hours at 37°C in a humidified incubator with 5% CO₂.
- **MTT Addition:** Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours.
- **Formazan Solubilization:** Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.

- **Absorbance Reading:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value (the concentration of the compound that inhibits 50% of cell growth).

Specific Protocol: Kinase Inhibition Assay (Example: PI3K)

Many morpholine-containing compounds are known to be kinase inhibitors. This protocol provides a framework for assessing activity against a specific kinase target.

Principle: This is a biochemical assay that measures the ability of a compound to inhibit the phosphorylation of a substrate by a specific kinase. The amount of phosphorylation is quantified, often using a fluorescence- or luminescence-based method.

Step-by-Step Methodology:

- **Reagent Preparation:** Prepare assay buffer, kinase solution (e.g., recombinant human PI3K), substrate solution (e.g., a fluorescently labeled peptide), and ATP solution.
- **Compound Plating:** Add the test compounds at various concentrations to the wells of a low-volume 384-well plate.
- **Kinase Reaction:**
 - Add the kinase and substrate to the wells containing the compounds and incubate for a short period (e.g., 15 minutes) to allow for compound-enzyme binding.
 - Initiate the kinase reaction by adding ATP.
 - Incubate for the desired reaction time (e.g., 60 minutes) at room temperature.
- **Reaction Termination and Detection:** Stop the reaction by adding a stop solution (e.g., EDTA). Add a detection reagent that specifically recognizes the phosphorylated substrate.

- **Signal Reading:** Read the plate on a suitable plate reader (e.g., fluorescence or luminescence).
- **Data Analysis:** Calculate the percent inhibition for each compound concentration and determine the IC50 value.

Data Presentation and Interpretation

Systematic tabulation of SAR data is essential for identifying trends and making informed decisions for the next round of compound design.

Table 1: Illustrative SAR Data for Hypothetical **Methyl 2-(morpholin-2-yl)acetate** Derivatives

Compound ID	R (N-Substitution)	R' (Ester Modification)	Stereochemistry	Kinase Inhibition IC50 (μM)	Cytotoxicity IC50 (μM)
REF-01	H	-OCH3	Racemic	> 100	> 100
MOD-01	-CH3	-OCH3	Racemic	50.2	85.1
MOD-02	-Phenyl	-OCH3	Racemic	5.8	12.3
MOD-03	-Phenyl	-OH	Racemic	2.1	9.7
MOD-04	-Phenyl	-NH2	Racemic	1.5	10.5
MOD-05	-Phenyl	-OCH3	(S)	1.2	5.2
MOD-06	-Phenyl	-OCH3	(R)	45.9	68.4

Interpretation of Hypothetical Data:

- **N-Substitution:** A phenyl group at the nitrogen (MOD-02) significantly increases potency compared to a methyl group (MOD-01) or no substitution (REF-01), suggesting a beneficial interaction with a hydrophobic pocket.
- **Ester Modification:** Converting the ester to a carboxylic acid (MOD-03) or an amide (MOD-04) further enhances kinase inhibition, likely due to the formation of new hydrogen bonds or ionic interactions.

- Stereochemistry: The (S)-enantiomer (MOD-05) is significantly more potent than the (R)-enantiomer (MOD-06), highlighting the critical role of stereochemistry in target engagement.

Conclusion and Future Directions

The **Methyl 2-(morpholin-2-yl)acetate** scaffold represents a promising starting point for the development of novel therapeutic agents. A thorough understanding and systematic exploration of its structure-activity relationships are paramount for success. By leveraging the principles outlined in this guide, researchers can rationally design and optimize compounds with enhanced potency, selectivity, and drug-like properties. Future work should focus on elucidating the specific molecular targets of active compounds and evaluating their efficacy in relevant preclinical models of disease.

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